

# Application Notes and Protocols for 2-(tert-Butylamino)ethanol in Organometallic Chemistry

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## Compound of Interest

Compound Name: **2-(tert-Butylamino)ethanol**

Cat. No.: **B146117**

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## Introduction

**2-(tert-Butylamino)ethanol** is a bifunctional organic compound containing both a secondary amine and a primary alcohol functional group.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This structure allows it to act as a bidentate ligand in organometallic chemistry, coordinating to a metal center through both the nitrogen and oxygen atoms. The bulky tert-butyl group provides steric hindrance, which can influence the coordination environment of the metal, potentially leading to specific catalytic activities and selectivities. While its application as a primary ligand in well-documented catalytic systems appears limited based on currently available literature, this document outlines potential applications and general protocols based on the chemistry of similar amino alcohol ligands.

## Physicochemical Data of the Ligand

For reference, the key physicochemical properties of **2-(tert-Butylamino)ethanol** are summarized in the table below.

Property	Value	Reference
CAS Number	4620-70-6	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	117.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White solid or crystalline needles	<a href="#">[6]</a>
Melting Point	40-43 °C	<a href="#">[6]</a>
Boiling Point	176-177 °C	<a href="#">[6]</a>
Density	0.867 g/mL at 25 °C	<a href="#">[6]</a>

## Applications in Organometallic Chemistry

While specific examples of organometallic complexes with **2-(tert-Butylamino)ethanol** as the primary ligand in catalysis are not extensively reported in the reviewed literature, its structural motifs suggest potential applications in several areas of organometallic chemistry and catalysis. The presence of both a hard (oxygen) and a borderline (nitrogen) donor atom allows for coordination to a variety of transition metals.

One noted, albeit general, application is in the catalytic carbonylation of aliphatic amines to produce  $\beta$ -lactams.[\[6\]](#) This suggests that rhodium or palladium complexes, common catalysts for carbonylation reactions, could be formed with **2-(tert-Butylamino)ethanol** as a ligand.

## Experimental Protocols

Due to the lack of specific, detailed experimental protocols for the use of **2-(tert-Butylamino)ethanol** in the literature, the following sections provide generalized protocols for the synthesis of a hypothetical metal complex and its potential application in a catalytic reaction. These are based on standard organometallic synthesis techniques and protocols for similar amino alcohol ligands.

## Protocol 1: Synthesis of a Hypothetical Dichloro(2-(tert-butylamino)ethanol)metal(II) Complex

This protocol describes a general procedure for the synthesis of a metal complex with **2-(tert-Butylamino)ethanol**.

Materials:

- Metal(II) chloride salt (e.g., CuCl<sub>2</sub>, CoCl<sub>2</sub>, NiCl<sub>2</sub>)
- **2-(tert-Butylamino)ethanol**
- Anhydrous ethanol
- Schlenk flask and standard Schlenk line equipment
- Magnetic stirrer and stir bar

Procedure:

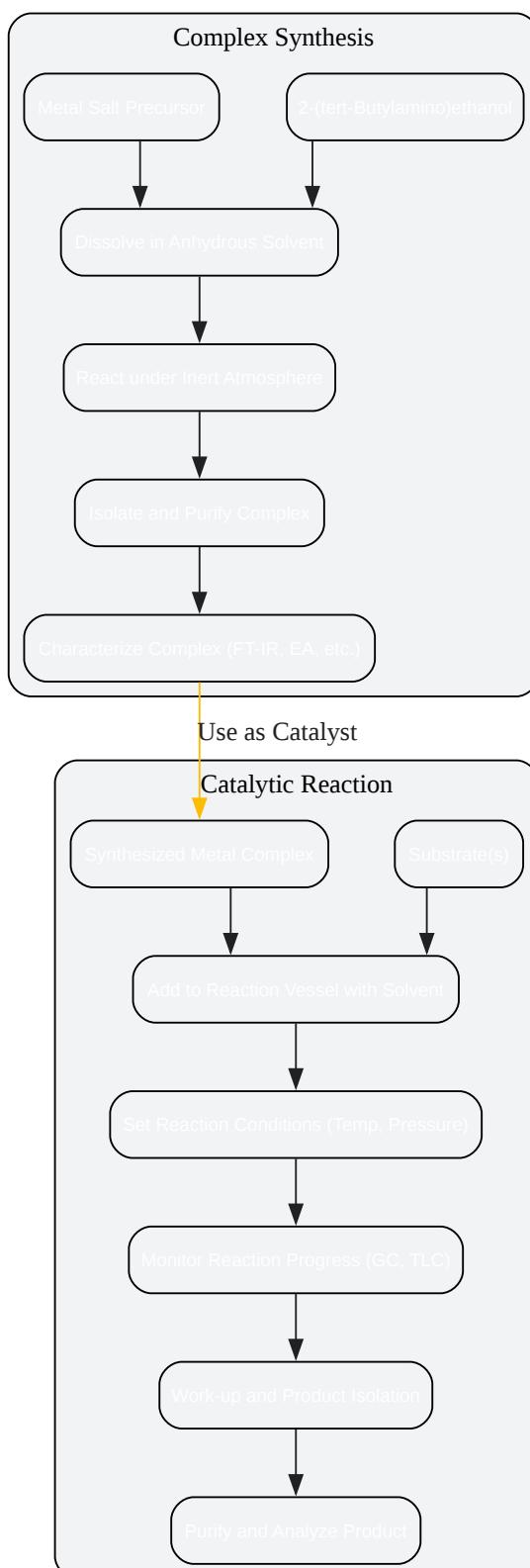
- Under an inert atmosphere (e.g., argon or nitrogen), add the metal(II) chloride salt (1.0 mmol) to a Schlenk flask.
- Add anhydrous ethanol (20 mL) to the flask and stir until the salt is fully dissolved.
- In a separate flask, dissolve **2-(tert-Butylamino)ethanol** (2.2 mmol) in anhydrous ethanol (10 mL).
- Slowly add the ligand solution to the stirring metal salt solution at room temperature.
- A color change or precipitation upon addition of the ligand may indicate complex formation.
- Allow the reaction mixture to stir at room temperature for 4-6 hours.
- If a precipitate has formed, collect the solid by filtration, wash with a small amount of cold ethanol, and dry under vacuum.
- If no precipitate forms, remove the solvent under reduced pressure to yield the crude product. The product can then be purified by recrystallization from an appropriate solvent system.

Characterization: The resulting complex should be characterized by standard analytical techniques, such as FT-IR spectroscopy (to observe shifts in N-H and O-H stretching frequencies upon coordination), elemental analysis, and potentially X-ray crystallography to confirm the structure.

## Visualizations

### Logical Workflow for Catalyst Synthesis and Application

The following diagram illustrates a general workflow for the synthesis of a metal complex with **2-(tert-Butylamino)ethanol** and its subsequent use in a catalytic reaction.

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